

A Technical Guide to Procuring Nonyl 7-bromoheptanoate for Research and Development

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Compound of Interest

Compound Name: Nonyl 7-bromoheptanoate

Cat. No.: B15551566

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the procurement of **Nonyl 7-bromoheptanoate**. An initial market survey indicates that **Nonyl 7-bromoheptanoate** is not a standard, off-the-shelf catalog chemical. Therefore, obtaining this compound requires either the synthesis from a readily available precursor or engaging a custom synthesis service. This document outlines both procurement pathways.

Pathway 1: In-House Synthesis via Precursor Acquisition

The most direct synthetic route to **Nonyl 7-bromoheptanoate** is the esterification of 7-Bromoheptanoic acid with nonyl alcohol. 7-Bromoheptanoic acid is a commercially available reagent. The following suppliers provide this key precursor.

Table 1: Commercial Suppliers of 7-Bromoheptanoic Acid (CAS: 30515-28-7)

Supplier	Product Number (Example)	Purity	Notes
TCI America	B3671	>98.0%	Available from US or Japan stock. [1]
Sigma-Aldrich	SY3H3D6773B6	97%	Marketed by partner Synthonix. [2]
BroadPharm	BP-31149	Not specified	An aliphatic linker featuring a carboxylic acid and a bromide. [3]
Santa Cruz Biotechnology	sc-268843	≥98%	Classified as a Dangerous Good for transport. [4]
Apollo Scientific	MFCD00037800	Not specified	Stocks available in the UK and US.

Experimental Protocols

Detailed experimental protocols for the synthesis of a specific, non-commercially available compound like **Nonyl 7-bromoheptanoate** are typically developed by the end-user or a custom synthesis laboratory. They are not available from commercial supplier websites.

Conceptual Synthesis Outline: Fischer Esterification

The synthesis would conceptually involve:

- **Reactant Mixture:** Dissolving 7-Bromoheptanoic acid and a molar excess of nonyl alcohol in a suitable solvent (e.g., toluene).
- **Catalysis:** Adding a strong acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid).
- **Reaction:** Refluxing the mixture, typically with a Dean-Stark apparatus to remove the water byproduct and drive the reaction to completion.

- Work-up & Purification: Neutralizing the acid catalyst, washing the organic layer, and purifying the resulting crude product, likely via column chromatography, to isolate the pure **Nonyl 7-bromoheptanoate**.

The specific conditions, including reaction times, temperatures, and purification methods, would require optimization by the practicing chemist.

Pathway 2: Outsourced Custom Synthesis

For researchers requiring the compound without performing the synthesis in-house, engaging a contract research organization (CRO) or a custom synthesis company is the recommended approach. These services offer expertise in synthesizing novel or non-catalog compounds from milligram to kilogram scales.

Table 2: Selected Companies Offering Custom Chemical Synthesis Services

Company	Service Highlights	Geographic Focus
Enamine	Expertise in multi-step organic synthesis, from mg to kg scale. [5] Offers both Fee-for-Service (FFS) and Full-Time Equivalent (FTE) models.[6]	Europe (Germany, Ukraine), North America[6][7]
Otava Chemicals	Over 20 years of experience in custom synthesis with route design and literature search capabilities.[7]	North America (Canada), Europe (Ukraine, Lithuania)[7]
Richman Chemical Inc.	Full range of custom synthesis, toll manufacturing, and raw material sourcing based in the U.S.[8]	United States[8]
Veeprho Group	Specializes in complex, multi-step synthesis for pharmaceutical and biotech clients, from R&D to commercial scale.[9]	Global
SYNTHON Chemicals	DIN ISO 9001 certified contract manufacturing and process development, from lab to pilot plant scale.[10]	Europe (Germany)[10]
ResolveMass Laboratories Inc.	API development and small molecule synthesis with a focus on regulatory standards for pharma and biotech.[11]	United States[11]
Yuhao Chemical	Lab-scale custom synthesis with expertise in heterocyclic, catalytic, and asymmetric reactions; offers scale-up to 10 kg.[12]	Asia

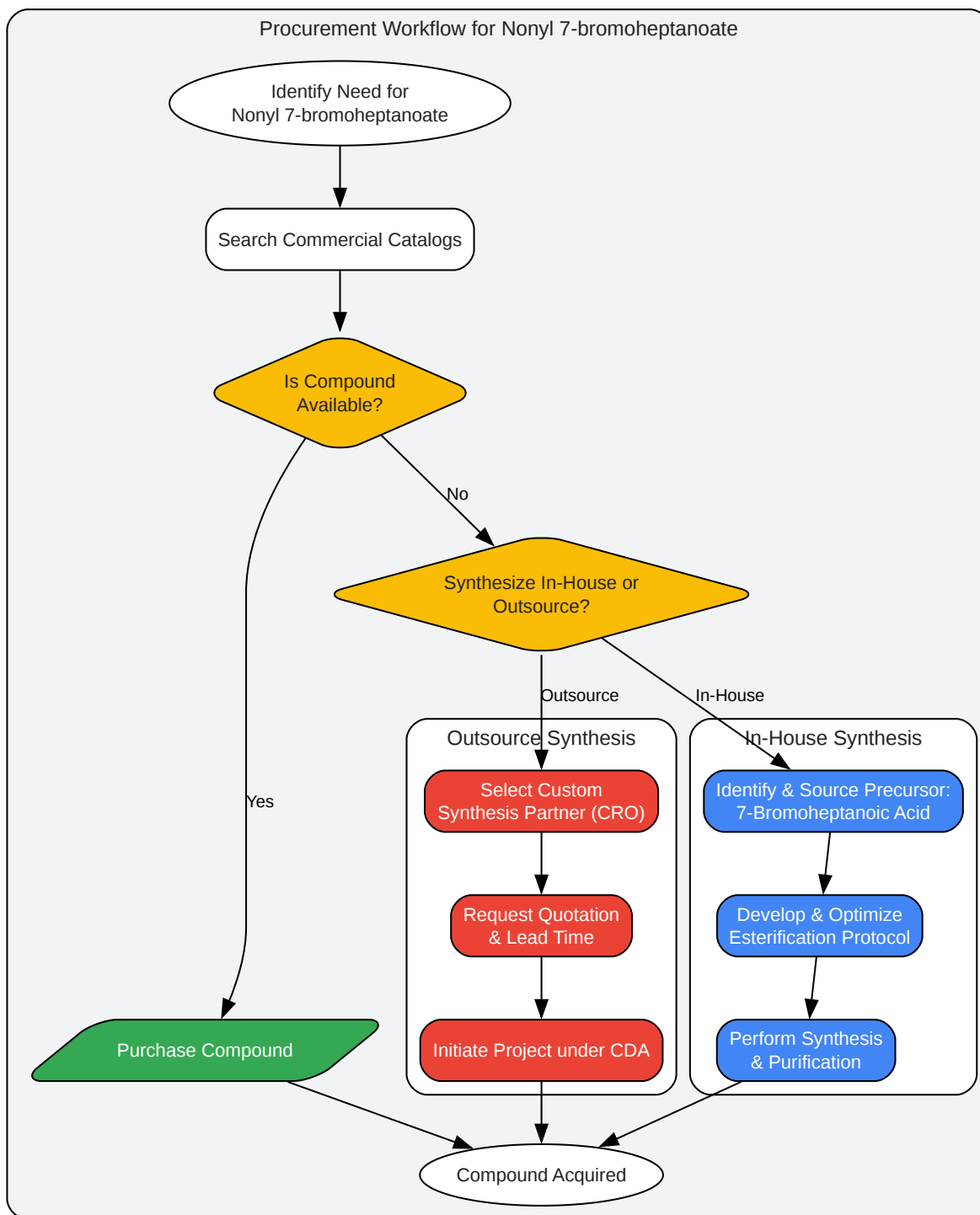
Taros

Provides custom synthesis,
contract research, route
scouting, and small-scale
manufacturing with a pilot plant
in Asia.^[13]

Europe, Asia

Visualized Procurement Workflow

The following diagram illustrates the decision-making process for acquiring a non-catalog chemical like **Nonyl 7-bromoheptanoate**.



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Caption: Logical workflow for acquiring **Nonyl 7-bromoheptanoate**.

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